

1-Bromo-4-methylhexane molecular weight and formula

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Compound of Interest

Compound Name: 1-Bromo-4-methylhexane

Cat. No.: B13197035

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Technical Guide: 1-Bromo-4-methylhexane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the core physicochemical properties of **1-Bromo-4-methylhexane**, a halogenated alkane of interest in various chemical syntheses. The information is presented to be a readily accessible reference for laboratory and development work.

Core Chemical Data

The fundamental molecular properties of **1-Bromo-4-methylhexane** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and material specification.

Property	Value
Molecular Formula	C ₇ H ₁₅ Br ^{[1][2]}
Molecular Weight	179.10 g/mol ^{[1][3]}

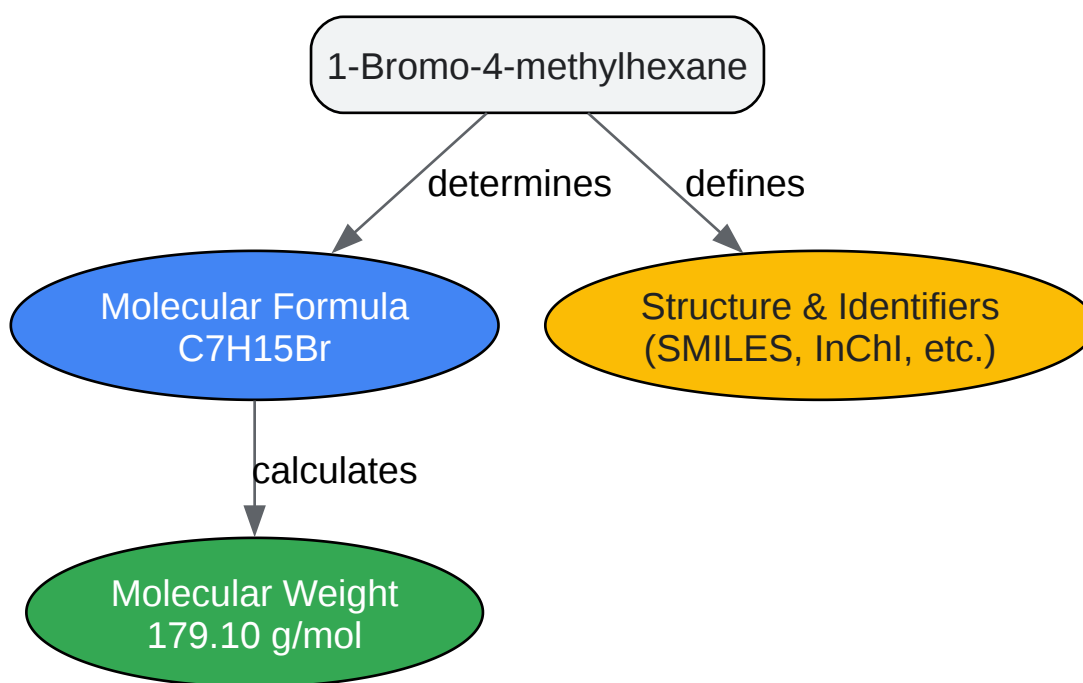
Physicochemical and Identifier Summary

A more detailed compilation of computed properties and chemical identifiers is provided for comprehensive characterization and database referencing.

Identifier/Property	Value
IUPAC Name	1-bromo-4-methylhexane[1]
CAS Number	71434-55-4[1]
InChI	InChI=1S/C7H15Br/c1-3-7(2)5-4-6-8/h7H,3-6H2,1-2H3[1][2]
InChIKey	QIXNVYCYRYRCAK-UHFFFAOYSA-N[1][2]
Canonical SMILES	CCC(C)CCBr[1]
Monoisotopic Mass	178.03571 Da[1][3]

Logical Relationship of Chemical Data

The following diagram illustrates the logical flow from the compound's name to its fundamental structural and physical properties.



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Caption: Relationship between chemical name and its core properties.

Experimental Protocols

Detailed experimental protocols for the synthesis or specific reactions of **1-Bromo-4-methylhexane** are highly dependent on the intended application. For drug development and research, common protocols involving this compound would include nucleophilic substitution reactions (e.g., Grignard reagent formation followed by reaction with an electrophile) or its use as a starting material in multi-step organic synthesis. Researchers should refer to specific synthetic procedures in relevant peer-reviewed literature that align with their research goals. No generalized, universally applicable experimental protocol is provided here to avoid misapplication.

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References

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- 2. 1-Bromo-4-methylhexane [webbook.nist.gov]
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